

Application Notes and Protocols for 4-Ethyl-3,4-dimethyloctane

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Compound of Interest

Compound Name: **4-Ethyl-3,4-dimethyloctane**

Cat. No.: **B14551520**

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Disclaimer: There is no specific Safety Data Sheet (SDS) readily available for **4-Ethyl-3,4-dimethyloctane**. The following handling and storage procedures are based on data for structurally similar branched alkanes, such as 4-methyloctane and 2,7-dimethyloctane, and should be used as a guideline.^{[1][2]} A thorough risk assessment should be conducted before handling this chemical.

Chemical and Physical Properties

4-Ethyl-3,4-dimethyloctane is a branched alkane with the molecular formula C₁₂H₂₆.^{[3][4]} Its structure and properties are similar to other saturated hydrocarbons.

Property	Value	Source
Molecular Formula	C12H26	PubChem[3], NIST WebBook[4]
Molecular Weight	170.33 g/mol	PubChem[3], NIST WebBook[4]
CAS Number	62183-60-2	PubChem[3], NIST WebBook[4]
Appearance	Likely a colorless liquid (based on similar alkanes)	N/A
Boiling Point	Data not available	
Density	Data not available	
Solubility	Insoluble in water; soluble in organic solvents (expected)	N/A

Hazard Identification and Safety Precautions

Based on analogous compounds, **4-Ethyl-3,4-dimethyloctane** is expected to be a flammable liquid and may cause skin, eye, and respiratory irritation.[2] Ingestion and aspiration into the lungs may be harmful.[5]

GHS Hazard Classification (Presumed):

- Flammable Liquids: Category 3
- Skin Corrosion/Irritation: Category 2
- Serious Eye Damage/Eye Irritation: Category 2
- Specific target organ toxicity – single exposure (Respiratory tract irritation): Category 3
- Aspiration Hazard: Category 1

Signal Word: DANGER

Hazard Statements (Presumed):

- H226: Flammable liquid and vapor.[2][5]
- H315: Causes skin irritation.[2][5]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]
- H304: May be fatal if swallowed and enters airways.[5]

Precautionary Statements (Presumed):

- Prevention:
 - P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[6]
 - P233: Keep container tightly closed.[2][6]
 - P240: Ground and bond container and receiving equipment.[1]
 - P241: Use explosion-proof electrical/ventilating/lighting equipment.[1]
 - P242: Use non-sparking tools.[1]
 - P243: Take action to prevent static discharges.[1]
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[7]
 - P264: Wash hands thoroughly after handling.[7]
 - P271: Use only outdoors or in a well-ventilated area.[7]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][7]
- Response:

- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor.[[7](#)]
- P331: Do NOT induce vomiting.[[1](#)]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[[1](#)][[2](#)]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [[2](#)][[7](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[2](#)][[7](#)]
- P312: Call a POISON CENTER or doctor if you feel unwell.[[2](#)]
- P370+P378: In case of fire: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[[1](#)][[2](#)]
- Storage:
 - P403+P235: Store in a well-ventilated place. Keep cool.[[1](#)]
 - P405: Store locked up.[[1](#)][[7](#)]
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[[1](#)][[2](#)]

Experimental Protocols: Handling and Storage

3.1. Personal Protective Equipment (PPE)

The following PPE should be worn when handling **4-Ethyl-3,4-dimethyloctane**:

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield where splashing is possible.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves before use.
Skin and Body Protection	Flame-retardant lab coat. Ensure skin is not exposed.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, use a suitable respirator.

3.2. Engineering Controls

- Work with this chemical should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[5\]](#)
- Use explosion-proof equipment and ensure proper grounding to prevent static discharge.[\[1\]](#)
- An eyewash station and safety shower should be readily accessible.

3.3. Receiving and Storage Protocol

- Inspection: Upon receipt, inspect the container for any damage or leaks.
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number (62183-60-2), and appropriate hazard pictograms.
- Storage:
 - Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.[\[5\]](#)
 - Keep containers tightly closed when not in use.[\[2\]](#)[\[6\]](#)
 - Store in a designated flammable liquid storage cabinet.[\[5\]](#)

- Segregate from incompatible materials such as oxidizing agents.

3.4. Handling and Dispensing Protocol

- Preparation:

- Ensure all necessary PPE is worn correctly.
- Confirm the chemical fume hood is functioning properly.
- Have spill containment materials readily available.

- Dispensing:

- Ground and bond the container and receiving vessel to prevent static electricity buildup.[\[1\]](#)
- Use non-sparking tools for opening and closing containers.[\[1\]](#)
- Dispense the required amount slowly and carefully to avoid splashing.

- Post-Dispensing:

- Tightly close the container.
- Clean any minor spills immediately with an inert absorbent material.
- Decontaminate the work area.
- Wash hands thoroughly after handling.

3.5. Spill Response Protocol

- Minor Spills (<100 mL within a fume hood):

- Alert others in the immediate area.
- Wear appropriate PPE.
- Contain the spill with an inert absorbent material (e.g., vermiculite, sand).

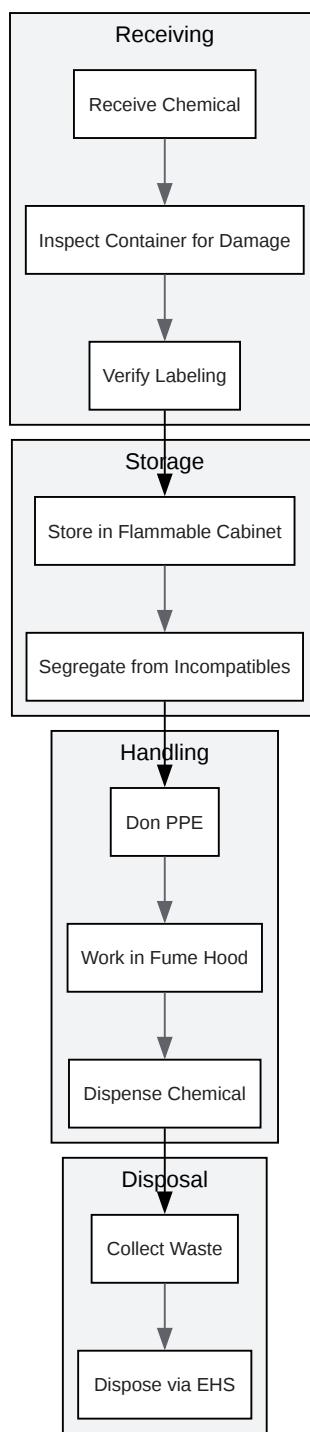
- Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent and then with soap and water.
- Major Spills (>100 mL or outside a fume hood):
 - Evacuate the laboratory immediately.
 - Alert others and activate the nearest fire alarm if necessary.
 - If safe to do so, turn off ignition sources.
 - Close the laboratory doors to contain vapors.
 - Contact your institution's emergency response team.

3.6. Waste Disposal Protocol

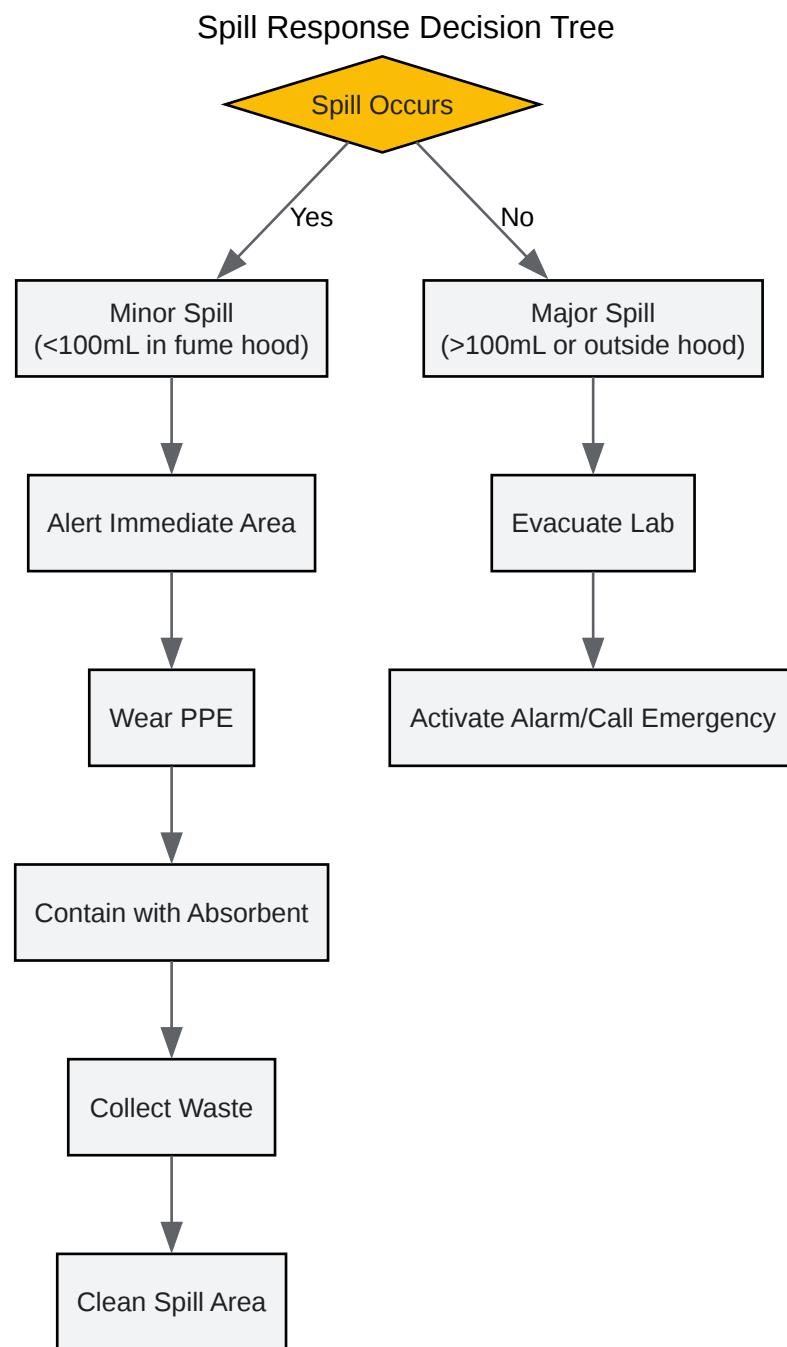
- Collect all waste containing **4-Ethyl-3,4-dimethyloctane** in a designated, labeled, and sealed container.
- Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[\[1\]](#)

Visualizations

General Workflow for Handling 4-Ethyl-3,4-dimethyloctane

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Caption: Workflow for handling and storage of **4-Ethyl-3,4-dimethyloctane**.



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Caption: Decision tree for responding to spills of **4-Ethyl-3,4-dimethyloctane**.

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